

Personal protective equipment for handling 2-Hydroxy-2-(p-tolyl)propanoic acid

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Compound of Interest

Compound Name: 2-Hydroxy-2-(p-tolyl)propanoic acid

Cat. No.: B1197386

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Safe Handling and Disposal of 2-Hydroxy-2-(p-tolyl)propanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for handling **2-Hydroxy-2-(p-tolyl)propanoic acid** (CAS No. 70589-40-1) in a laboratory setting. Adherence to these procedures is critical to ensure personal safety and proper disposal.

Hazard Identification and Personal Protective Equipment

2-Hydroxy-2-(p-tolyl)propanoic acid is a chemical that requires careful handling due to its potential health hazards. Based on available safety data, this compound is harmful if swallowed, inhaled, or in contact with skin, and it can cause serious eye and skin irritation.^[1] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Summary of Hazards and Required PPE

Identifier	Value	Hazard Statement	Required Personal Protective Equipment (PPE)
CAS Number	70589-40-1	H302: Harmful if swallowed	Eyes/Face: Chemical safety goggles and a face shield.
Molecular Formula	C10H12O3	H312: Harmful in contact with skin	Skin: Nitrile or butyl rubber gloves and a lab coat. An impervious apron is recommended when handling larger quantities.[2][3]
Molecular Weight	180.20 g/mol [1]	H315: Causes skin irritation	Respiratory: Use in a well-ventilated area. A NIOSH-approved respirator with acid gas cartridges may be necessary if ventilation is inadequate or if there is a risk of aerosol formation.[2][4]
H319: Causes serious eye irritation			
H332: Harmful if inhaled			

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls and Preparation:

- Always handle **2-Hydroxy-2-(p-tolyl)propanoic acid** in a certified chemical fume hood to minimize inhalation exposure.[4]
- Ensure that an eyewash station and a safety shower are readily accessible and in good working order.[4]
- Before starting any work, clear the area of any incompatible materials, such as strong bases or oxidizing agents.
- Prepare all necessary equipment and reagents in advance to minimize the duration of handling.

2. Donning Personal Protective Equipment (PPE):

- Inspect all PPE for any damage before use.
- Put on a lab coat, ensuring it is fully buttoned.
- Wear chemical safety goggles and a face shield.[2][3]
- Don the appropriate gloves (nitrile or butyl rubber).[2] Check for any tears or punctures.

3. Handling and Experimental Work:

- Carefully weigh and transfer the chemical, avoiding the creation of dust or aerosols.
- If dissolving the compound, add it slowly to the solvent.
- Keep all containers with the chemical tightly closed when not in use.[4]
- Avoid contact with skin, eyes, and clothing.[4]
- In case of accidental contact, immediately follow the first aid procedures outlined below.

4. Post-Handling:

- After handling, wash your hands thoroughly with soap and water.
- Clean all contaminated surfaces.

- Properly remove and dispose of gloves and any other contaminated disposable PPE in the designated hazardous waste container.

Disposal Plan

1. Waste Collection:

- All solid waste contaminated with **2-Hydroxy-2-(p-tolyl)propanoic acid**, including gloves, weigh boats, and paper towels, must be collected in a designated, properly labeled, and sealed hazardous waste container.
- Unused or unwanted **2-Hydroxy-2-(p-tolyl)propanoic acid** should also be disposed of as hazardous waste.
- Do not dispose of this chemical down the drain. Aromatic compounds can be toxic and may not be effectively treated by wastewater systems.

2. Waste Storage:

- Store the hazardous waste container in a designated satellite accumulation area.
- The storage area should be away from incompatible materials and in a well-ventilated location.
- Ensure the container is clearly labeled with "Hazardous Waste" and the chemical name.

3. Final Disposal:

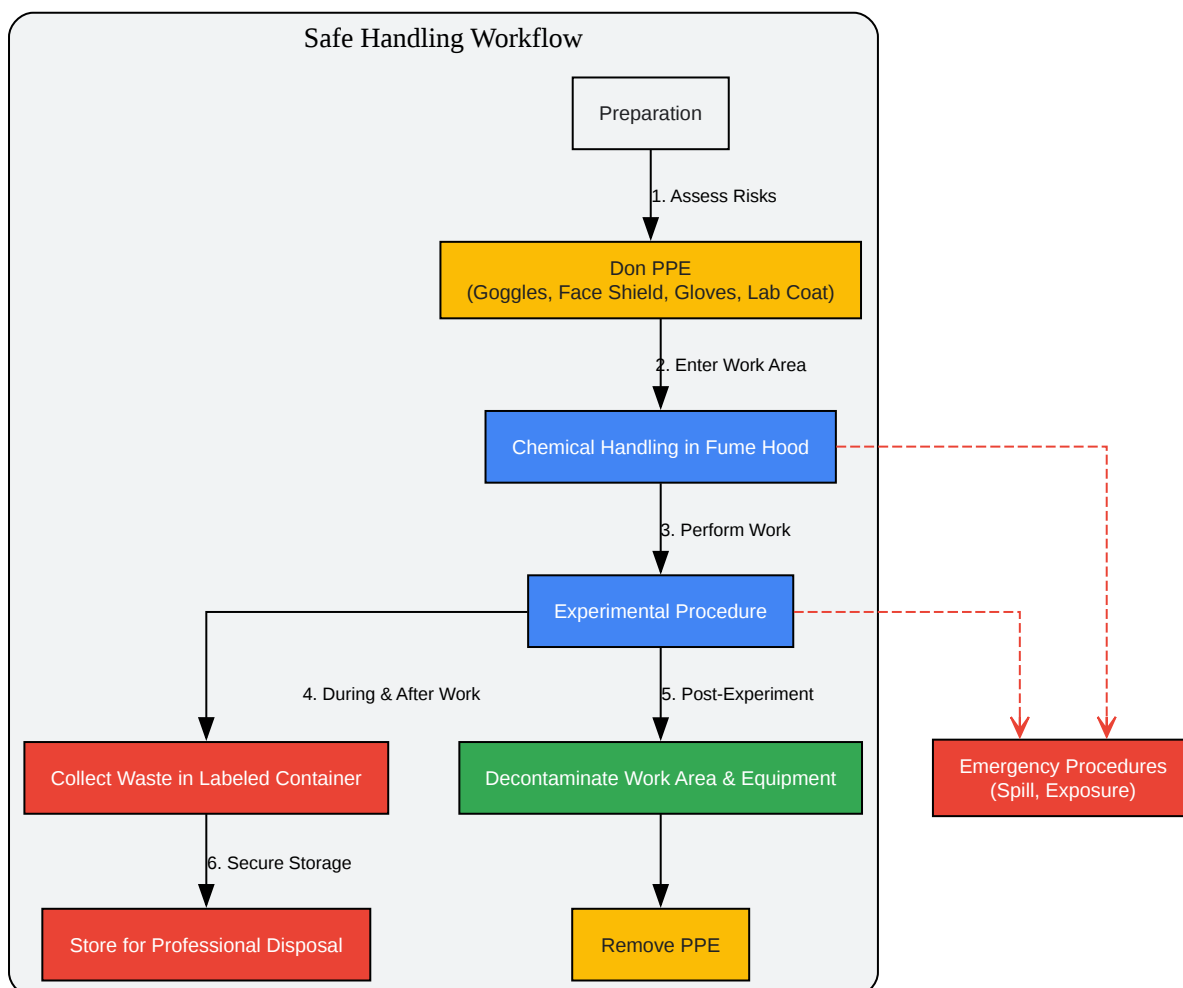
- Arrange for the pickup and disposal of the hazardous waste through your institution's environmental health and safety office or a licensed chemical waste disposal company.

Emergency Procedures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4]
- **Skin Contact:** Remove contaminated clothing and shoes. Flush the affected skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[4]

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give them 2-4 cupfuls of water or milk to drink. Seek immediate medical attention.[4]
- Spills: In case of a small spill, absorb the material with an inert substance (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal. Ensure proper PPE is worn during cleanup. For large spills, evacuate the area and contact your institution's emergency response team.

Experimental Workflow Diagram



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Caption: Workflow for handling **2-Hydroxy-2-(p-tolyl)propanoic acid**.

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